

In-Depth Technical Safety Guide: 4-Fluorobenzo[b]thiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 4-Fluorobenzo[b]thiophene-2-carboxylic acid

Cat. No.: B1270463

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For Researchers, Scientists, and Drug Development Professionals

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Chemical Identification and Physical Properties

This section summarizes the basic chemical and physical properties of 4-Fluorobenzo[b]thiophene-2-carboxylic acid.

Property	Value	Source
CAS Number	310466-37-6	Appretech Scientific Limited[1]
Molecular Formula	C ₉ H ₅ FO ₂ S	Appretech Scientific Limited[1]
Molecular Weight	196.20 g/mol	Appretech Scientific Limited[1]
Appearance	Off-white to white powder/crystalline powder	ChemicalBook
Melting Point	217-220 °C	ChemicalBook
Boiling Point	379.4 ± 22.0 °C (Predicted)	ChemicalBook
Density	1.511 g/cm ³ (Predicted)	ChemicalBook
Storage Temperature	2-8°C, sealed in a dry area	Porphyrin-Systems[2]

Hazard Identification and GHS Classification

4-Fluorobenzo[b]thiophene-2-carboxylic acid is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	GHS Hazard Statement	Source
Acute Oral Toxicity	H302: Harmful if swallowed	Porphyrin-Systems[2]
Skin Corrosion/Irritation	H315: Causes skin irritation	Porphyrin-Systems[2]
Serious Eye Damage/Eye Irritation	H320: Causes eye irritation	Porphyrin-Systems[2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Porphyrin-Systems[2]

Signal Word: Warning

Hazard Pictogram:

- GHS07 (Exclamation Mark)

Toxicological Information

There is a notable lack of publicly available quantitative toxicological data for **4-Fluorobenzo[b]thiophene-2-carboxylic acid**, such as LD50 (oral, dermal) or LC50 (inhalation) values. The hazard classifications are based on predictions and data from structurally similar compounds.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Fluorobenzo[b]thiophene-2-carboxylic acid** are not available in the public domain. However, standardized OECD guidelines are typically followed for such assessments. Below are generalized experimental workflows for the identified hazards.

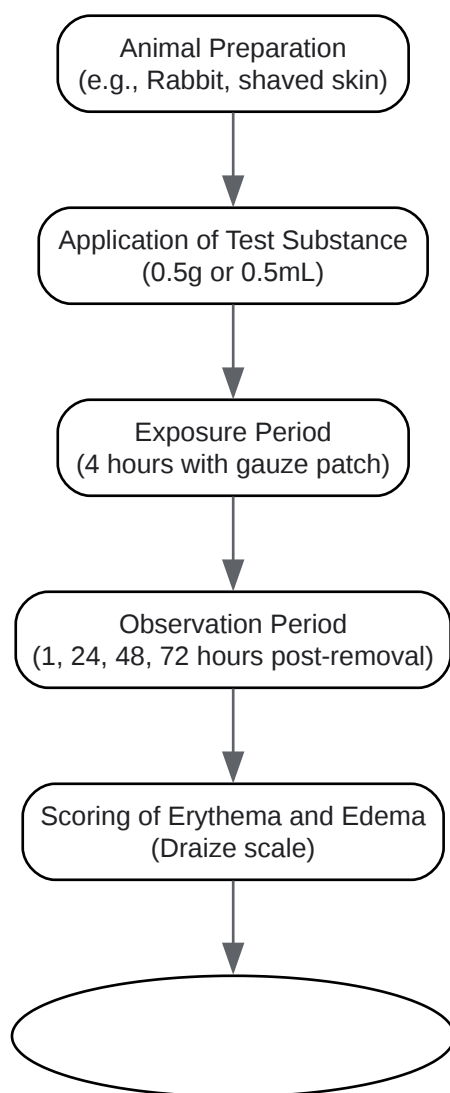
Logical Workflow for Hazard Assessment



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Caption: A generalized workflow for chemical hazard assessment.

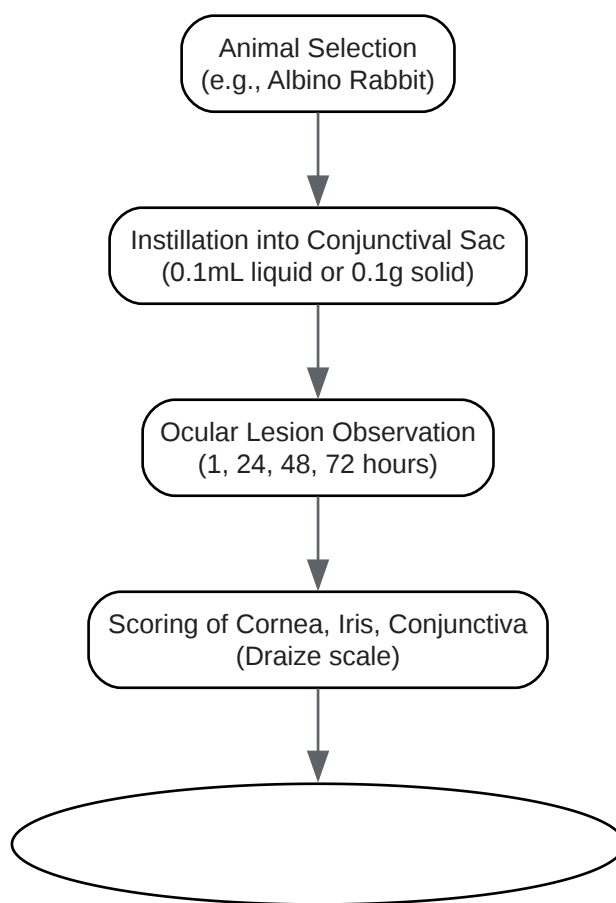
Generalized Skin Irritation Test Protocol (Based on OECD 404)



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Caption: A simplified workflow for an in vivo skin irritation test.

Generalized Eye Irritation Test Protocol (Based on OECD 405)



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Caption: A streamlined workflow for an in vivo eye irritation test.

Signaling Pathways and Mechanism of Action

Currently, there is no specific information in the peer-reviewed literature or public databases detailing the signaling pathways or the precise molecular mechanisms of toxicity for **4-Fluorobenzo[b]thiophene-2-carboxylic acid**. As a carboxylic acid, it may interfere with cellular processes involving fatty acid metabolism or act as a protonophore, disrupting mitochondrial function, but this is speculative. Research on related benzo[b]thiophene derivatives suggests various biological activities, including potential interactions with pathways like RhoA/ROCK in cancer cells for some derivatives, but this has not been demonstrated for the 4-fluoro- substituted compound.

Due to the lack of data, no signaling pathway diagrams can be provided at this time.

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid formation of dust.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Recommended storage temperature is 2-8°C.[2]
- Keep away from incompatible materials such as strong oxidizing agents.

Fire-Fighting Measures

Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

Specific Hazards:

- Combustion may produce toxic fumes of carbon oxides, sulfur oxides, and hydrogen fluoride.

Fire-Fighting Procedures:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.

Ecological Information

No specific ecotoxicity data for **4-Fluorobenzo[b]thiophene-2-carboxylic acid** is available. Due to its classification as harmful if swallowed, it should be handled and disposed of in a manner that prevents its release into the environment.

This guide provides a summary of the currently available safety information for **4-Fluorobenzo[b]thiophene-2-carboxylic acid**. The significant data gaps, particularly in quantitative toxicology and mechanistic pathways, highlight the need for further research to fully characterize the safety profile of this compound. Professionals handling this chemical should exercise caution and adhere to best practices in laboratory safety.

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References

- 1. appretech.com [appretech.com]
- 2. 4-Fluorobenzo[b]thiophene-2-carboxylic acid – porphyrin-systems [porphyrin-systems.com]
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